

Application Note: Reverse-Phase HPLC Analysis of Triethylene Glycol Dibenzoate

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Compound of Interest

Compound Name: *Triethylene glycol dibenzoate*

Cat. No.: *B094434*

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Introduction

Triethylene glycol dibenzoate is a widely used plasticizer in various polymer formulations, adhesives, and coatings.^[1] Its quantification is crucial for quality control, stability studies, and migration testing. Reverse-phase high-performance liquid chromatography (RP-HPLC) with UV detection offers a robust and reliable method for the analysis of **triethylene glycol dibenzoate**.^{[1][2]} This application note provides a detailed protocol for the quantitative determination of **triethylene glycol dibenzoate** using RP-HPLC.

Experimental Protocol

This protocol outlines the conditions for the separation and quantification of **triethylene glycol dibenzoate** using a C18 column.

Chromatographic Conditions:

Parameter	Value
HPLC System	Standard HPLC system with a binary pump, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD)
Column	Acquity BEH C18, 1.7 μ m, 2.1 x 150 mm (e.g., Waters)[3]
Mobile Phase A	Deionized water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient Elution	0-15 min: 40-90% B; 15-17 min: 90% B; 17-18 min: 90-40% B; 18-25 min: 40% B
Flow Rate	0.3 mL/min
Injection Volume	2 μ L
Column Temperature	30°C
Detection Wavelength	237 nm[4][5]
Run Time	25 minutes

Reagents and Standards:

- **Triethylene glycol dibenzoate** reference standard (Purity \geq 98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (ACS grade)
- Deionized water (18.2 M Ω ·cm)

Standard Solution Preparation:

- Stock Solution (1000 μ g/mL): Accurately weigh 25 mg of **triethylene glycol dibenzoate** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with

methanol. Use sonication if necessary to ensure complete dissolution.

- Working Standards: Prepare a series of working standards by diluting the stock solution with the mobile phase (at initial conditions, e.g., 40% Acetonitrile) to achieve concentrations in the desired calibration range (e.g., 1-100 µg/mL).

Sample Preparation (from a Polymer Matrix):

- Accurately weigh approximately 1 gram of the polymer sample into a glass vial.
- Add 10 mL of a suitable extraction solvent (e.g., methanol or a mixture of dichloromethane and methanol).
- Vortex the sample for 1 minute and sonicate for 30 minutes to facilitate the extraction of the plasticizer.
- Centrifuge the sample at 4000 rpm for 15 minutes to pellet the polymer.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.
- If necessary, dilute the filtrate with the mobile phase to bring the concentration of **triethylene glycol dibenzoate** within the calibration range.

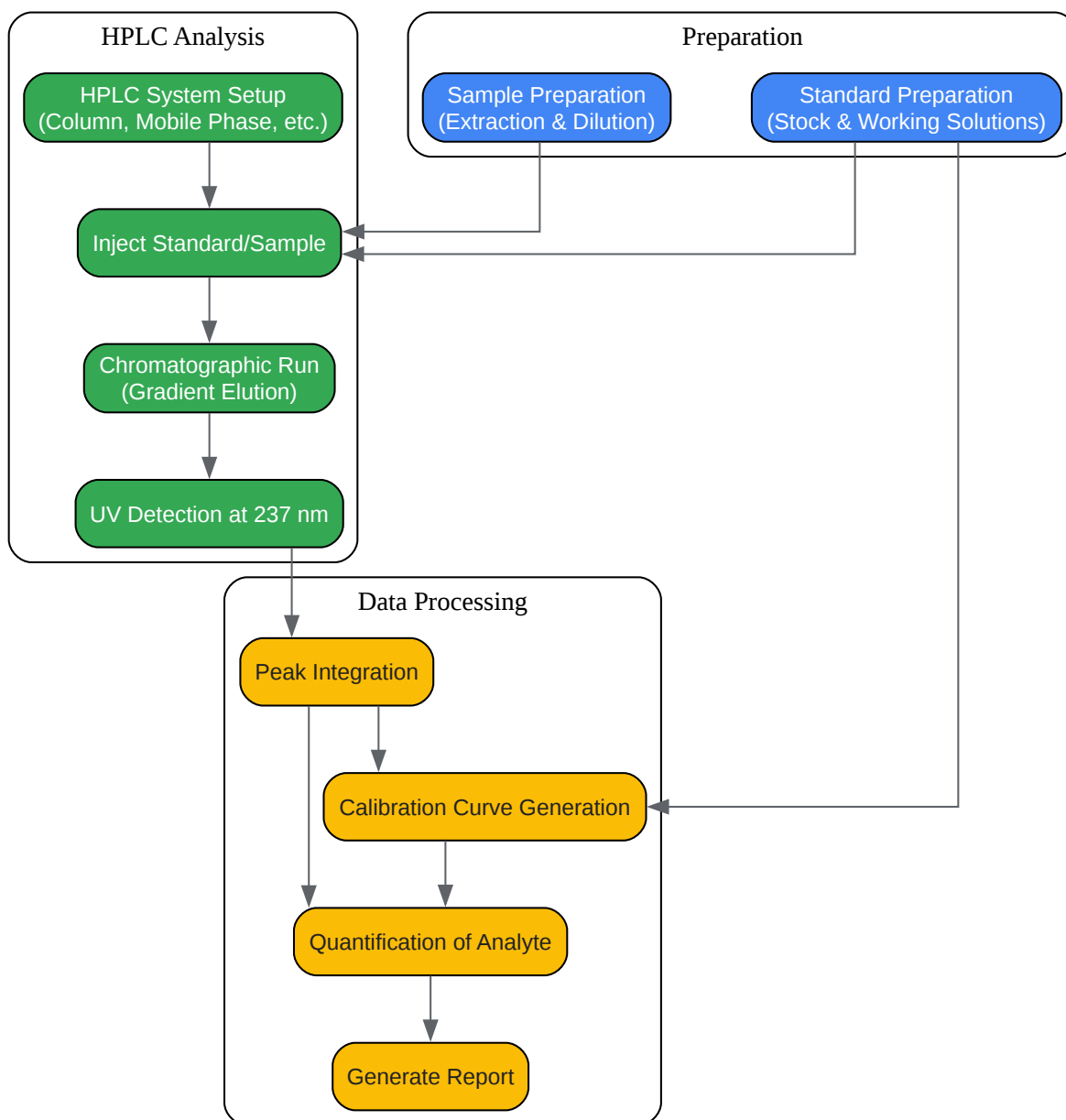
Data Presentation

The following table summarizes the expected quantitative data for the analysis of **triethylene glycol dibenzoate** under the specified conditions. These values are representative and may vary slightly depending on the specific instrumentation and laboratory conditions.

Parameter	Expected Value
Retention Time (RT)	Approximately 18 min ^[3]
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (R ²)	≥ 0.999
Limit of Detection (LOD)	~0.3 µg/mL
Limit of Quantification (LOQ)	~1.0 µg/mL
Precision (%RSD, n=6)	< 2%
Accuracy (% Recovery)	98 - 102%

Experimental Workflow

The following diagram illustrates the logical workflow for the RP-HPLC analysis of **triethylene glycol dibenzoate**.



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Caption: Workflow for the RP-HPLC analysis of **triethylene glycol dibenzoate**.

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